

Technical Whitepaper: 3-Chloro-5-formylphenylboronic Acid

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Compound of Interest

Compound Name: 3-Chloro-5-formylphenylboronic acid

CAS No.: 1451393-35-3

Cat. No.: B1487686

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Strategic Utilization of a Trifunctional Scaffold in Medicinal Chemistry

Executive Summary

3-Chloro-5-formylphenylboronic acid (CAS: 1451393-35-3) represents a "privileged scaffold" in modern drug discovery, particularly within Fragment-Based Drug Discovery (FBDD) and PROTAC linker design.^[1] Its value lies in its orthogonal trifunctionality:

- Boronic Acid (-B(OH)₂): A versatile handle for Suzuki-Miyaura cross-coupling or reversible covalent inhibition.^[1]
- Formyl Group (-CHO): A highly reactive electrophile for reductive amination, Wittig olefination, or heterocycle formation.
- Chlorine (-Cl): An electron-withdrawing modulator that influences the pKa of the boronic acid and serves as a latent handle for late-stage functionalization.^[1]

This guide provides a rigorous technical analysis of this compound, detailing chemoselective protocols that allow researchers to react one functional group while preserving the others.[1]

Part 1: Physicochemical Profile & Stability

The following data aggregates experimentally valid properties and "best practice" handling parameters.

Property	Specification	Technical Insight
CAS Number	1451393-35-3	Verify batch certificates; often supplied as the boroxine anhydride.[1]
Molecular Formula	C ₇ H ₆ BClO ₃	MW: 184.38 g/mol .[2]
Appearance	Off-white to beige powder	Color change to dark brown indicates aldehyde oxidation. [1]
Solubility	DMSO (>50 mM), Methanol	Avoid prolonged storage in MeOH (acetal formation risk). [1]
pKa (Boronic Acid)	~8.2 - 8.5 (Predicted)	The meta-Cl substituent lowers pKa vs. phenylboronic acid (8.8), enhancing Lewis acidity. [1]
Stability	Air-sensitive (Aldehyde)	Store under N ₂ /Ar at -20°C. The aldehyde is prone to autoxidation to carboxylic acid. [1]

Part 2: Strategic Reactivity & Chemoselectivity

The core challenge in utilizing **3-Chloro-5-formylphenylboronic acid** is chemoselectivity.[1] The researcher must choose the reaction order carefully to avoid polymerization or functional group destruction.[1]

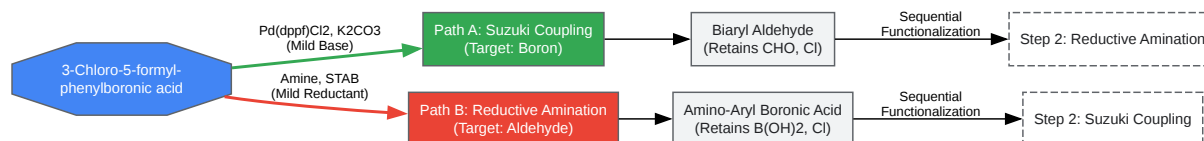
The Electronic Effect of meta-Chlorine

The chlorine atom at the 3-position is not merely a structural spacer.[1] It exerts an inductive electron-withdrawing effect (-I) on the aromatic ring.[1]

- Impact on Boron: Increases the Lewis acidity of the boron center, potentially accelerating the transmetallation step in Suzuki couplings compared to non-halogenated analogs.[1]
- Impact on Aldehyde: Makes the carbonyl carbon more electrophilic, increasing reactivity in condensation reactions (e.g., imine formation).[1]

Diagram 1: Chemoselectivity Decision Tree

The following diagram illustrates the divergent synthetic pathways available based on which functional group is targeted first.



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Caption: Divergent synthetic workflows. Path A prioritizes C-C bond formation; Path B prioritizes side-chain elaboration.[1]

Part 3: Validated Experimental Protocols

Protocol A: Suzuki-Miyaura Coupling (Aldehyde Retention)

Objective: Couple the boronic acid to an aryl halide while preventing the Cannizzaro reaction or aldol condensation of the formyl group.[1]

Mechanism: The meta-chlorine accelerates transmetallation.[1] However, strong bases (e.g., NaOH, KOtBu) must be avoided to protect the aldehyde.[1]

Procedure:

- Reagents:
 - Scaffold: 1.0 equiv (**3-Chloro-5-formylphenylboronic acid**)[1]
 - Partner: 1.0 equiv Aryl Bromide/Iodide[1]
 - Catalyst: 5 mol% Pd(dppf)Cl₂[1]·DCM (Robust, resists oxidation)[1]
 - Base: 3.0 equiv K₃PO₄ (Anhydrous) or Na₂CO₃[1]
 - Solvent: 1,4-Dioxane/Water (9:1)[1]
- Workflow:
 - Degas solvents thoroughly (sparge with Argon for 15 mins).[1] Critical: Oxygen promotes aldehyde oxidation.[1]
 - Combine reagents in a sealed vial under Argon.
 - Heat to 80°C for 4–12 hours. Monitor by LCMS (look for aldehyde peak, often M+H+MeOH hemiacetal adduct).
 - Workup: Dilute with EtOAc, wash with brine. Do not use oxidative workups (e.g., bleach).

Protocol B: Reductive Amination (Boronic Acid Retention)

Objective: Convert the aldehyde to a secondary/tertiary amine without reducing the boronic acid (protodeboronation risk) or reducing the aldehyde to an alcohol.[1]

Technical Nuance: Boronic acids can complex with amines (Lewis acid-base interaction), temporarily retarding reactivity. A slightly acidic buffer helps.[3]

Procedure:

- Reagents:

- Scaffold: 1.0 equiv
- Amine: 1.1 equiv (Primary or Secondary)[1]
- Reductant: 1.5 equiv Sodium Triacetoxyborohydride (STAB)[1]
- Solvent: DCE (1,2-Dichloroethane) or THF[1]
- Additive: 1.0 equiv Acetic Acid (Catalyzes imine formation)[1]
- Workflow:
 - Dissolve Scaffold and Amine in DCE. Add Acetic Acid.[3][4]
 - Stir for 30–60 mins to pre-form the imine/iminium species.
 - Add STAB in one portion. Stir at Room Temperature for 2–16 hours.
 - Quench: Quench with saturated NaHCO_3 .
 - Purification: Boronic acids stick to silica. Use reverse-phase chromatography (C18) or neutralize silica with 1% Et_3N if normal phase is required.[1]

Part 4: Applications in Drug Discovery[1]

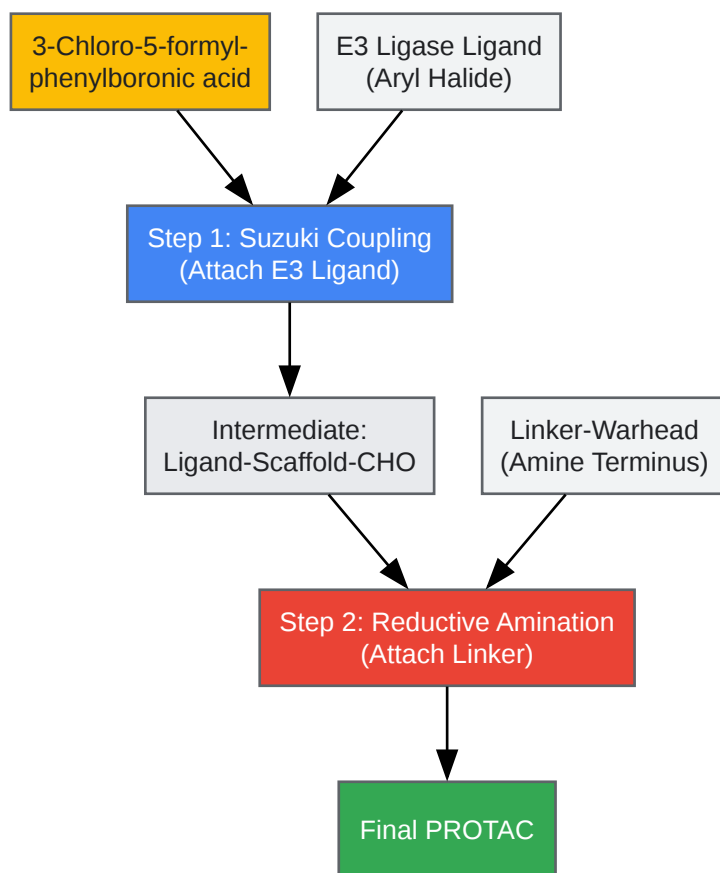
PROTAC Linker Synthesis

This scaffold is ideal for "Exit Vector Engineering." The boronic acid can be used to attach the E3 ligase ligand (e.g., via Suzuki to a Thalidomide analog), while the aldehyde serves as the attachment point for the variable-length linker chain via reductive amination.[1]

Covalent Fragment Screening

The formyl group can form reversible covalent bonds (Schiff bases) with lysine residues in protein pockets.[1] Simultaneously, the boronic acid can form reversible covalent bonds with serine or threonine residues.[1] This "dual-warhead" potential makes it a unique tool for probing active sites.[1]

Diagram 2: PROTAC Assembly Workflow



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Caption: Modular assembly of PROTACs utilizing the orthogonal reactivity of the scaffold.

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